

Phenamacril Application Notes and Protocols for Greenhouse and Field Trials

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Compound of Interest

Compound Name: Phenamacril

Cat. No.: B1673093

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Introduction

Phenamacril is a novel cyanoacrylate fungicide recognized for its high specificity and efficacy against certain species of the fungal genus *Fusarium*.^{[1][2]} It operates through a unique mode of action, targeting and inhibiting the myosin I motor protein (specifically FgMyo1) within the fungus.^{[1][3]} This inhibition disrupts essential cellular processes, such as mycelial growth and development, ultimately controlling the fungal pathogen.^[1] Due to its targeted action, **Phenamacril** is considered to have a favorable environmental profile.^[1] This document provides detailed application notes and protocols for the use of **Phenamacril** in greenhouse and field trial settings, based on available research. It is important to note that current scientific literature predominantly supports the use of **Phenamacril** against *Fusarium* species, with limited information on its efficacy against other common plant pathogens such as *Botrytis cinerea* (gray mold) or powdery mildews.

Quantitative Data Summary

The following tables summarize the quantitative data on the efficacy of **Phenamacril** from various studies.

Table 1: In Vitro Efficacy of **Phenamacril** against *Fusarium pseudograminearum*

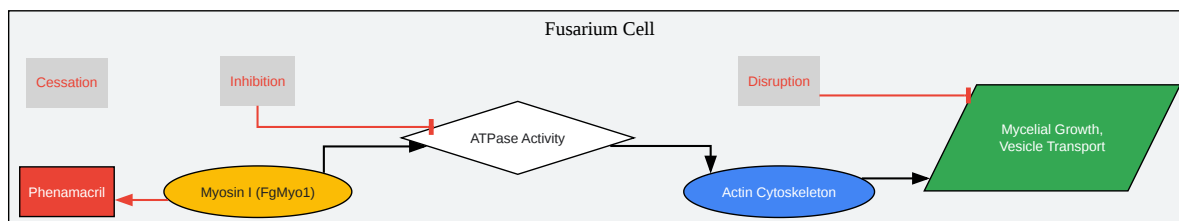
Parameter	EC50 Value (µg/mL)	Reference
Mycelial Growth	0.0998 - 0.5672	[2][4]
Conidial Germination	5.0273 - 26.4814	[2][4]
Sporulation	0.0770 - 0.1064	[2][4]

Table 2: Greenhouse and Field Trial Efficacy of **Phenamacril** against Fusarium Crown Rot (FCR) in Wheat

Trial Type	Application Rate	Control Efficacy (%)	Location	Reference
In Vitro Assay	0.125 µL a.i./g	87.8	-	[2]
Greenhouse Assay	0.125 µL a.i./g	77.3	-	[2]
Field Trial	Not Specified	83.9	Luoyang	[2]

Signaling Pathway and Mechanism of Action

Phenamacril's fungicidal activity stems from its specific, non-competitive, and reversible inhibition of the ATPase activity of Fusarium class I myosin.[3] This disrupts the actin cytoskeleton and vital cellular functions.



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Mechanism of **Phenamacril** Action

Experimental Protocols

In Vitro Efficacy Assessment

Objective: To determine the half-maximal effective concentration (EC₅₀) of **Phenamacril** against a target *Fusarium* species.

Materials:

- **Phenamacril** technical grade
- Sterile Potato Dextrose Agar (PDA)
- Pure culture of the target *Fusarium* species
- Sterile petri dishes
- Micropipettes and sterile tips
- Ethanol or DMSO for stock solution
- Incubator

Protocol:

- **Stock Solution Preparation:** Prepare a stock solution of **Phenamacril** in a suitable solvent (e.g., ethanol or DMSO).
- **Amended Media Preparation:** Autoclave PDA and cool to 50-55°C. Add appropriate volumes of the **Phenamacril** stock solution to the molten PDA to achieve a series of final concentrations (e.g., 0.01, 0.05, 0.1, 0.5, 1, 5, 10 µg/mL). Also, prepare control plates with the solvent alone. Pour the amended and control PDA into sterile petri dishes.
- **Inoculation:** From an actively growing culture of the target *Fusarium* species, take a mycelial plug (e.g., 5 mm diameter) from the edge of the colony and place it in the center of each

prepared petri dish.

- Incubation: Incubate the plates in the dark at a suitable temperature (e.g., 25°C).
- Data Collection: Measure the colony diameter in two perpendicular directions daily until the fungal growth in the control plates reaches the edge of the dish.
- Data Analysis: Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. Use probit analysis to determine the EC50 value.

Greenhouse Trial for Control of Fusarium Crown Rot in Wheat

Objective: To evaluate the efficacy of **Phenamacril** in controlling Fusarium Crown Rot (FCR) on wheat under controlled greenhouse conditions.

Materials:

- Wheat seeds (a susceptible variety)
- Potting mix (sterilized)
- Pots
- *Fusarium pseudograminearum* inoculum
- **Phenamacril** formulation
- Greenhouse with controlled temperature and humidity

Protocol:

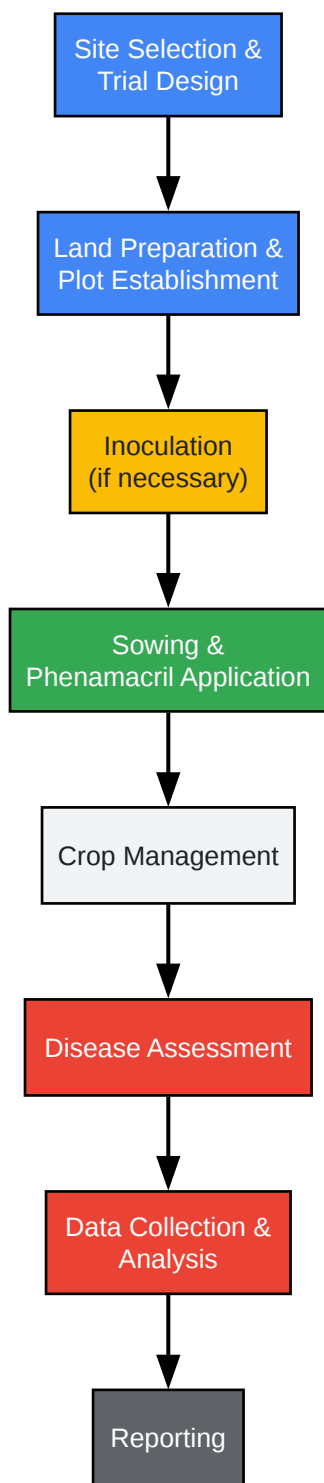
- Inoculum Preparation: Grow *F. pseudograminearum* on a suitable medium (e.g., PDA or grain-based medium) to produce sufficient inoculum.
- Soil Infestation: Thoroughly mix the *F. pseudograminearum* inoculum with the sterilized potting mix.

- **Sowing and Treatment:** Sow wheat seeds in the infested potting mix in pots. At the time of sowing, apply **Phenamacril** at the desired rate (e.g., 0.125 µl of active ingredient per gram of soil) as a soil drench or seed treatment.^[2] Include untreated control pots.
- **Growth Conditions:** Maintain the pots in a greenhouse with conditions conducive to FCR development (e.g., specific temperature and humidity regimes).
- **Disease Assessment:** After a predetermined period (e.g., 4-6 weeks), assess the incidence and severity of FCR. This can be done by visually scoring the browning of the stem base and by measuring plant height and biomass.
- **Data Analysis:** Calculate the disease control efficacy of the **Phenamacril** treatment compared to the untreated control.

Field Trial for Control of Fusarium Crown Rot in Wheat

Objective: To assess the efficacy of **Phenamacril** against Fusarium Crown Rot (FCR) in wheat under field conditions.

Experimental Workflow Diagram:



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Field Trial Experimental Workflow

Protocol:

- Site Selection and Trial Design:
 - Select a field with a history of FCR or with conditions suitable for disease development.
 - Design the experiment using a randomized complete block design with a minimum of four replications.
 - Plot size should be adequate for standard agricultural practices and disease assessment (e.g., 10 m²).
- Land Preparation and Plot Establishment:
 - Prepare the land according to standard local practices for wheat cultivation.
 - Clearly mark the individual plots.
- Inoculation (if natural inoculum is low):
 - If necessary, artificially inoculate the plots with a known *Fusarium* species that causes FCR.
- Sowing and Treatment Application:
 - Sow a susceptible wheat cultivar at the recommended seed rate.
 - Apply the **Phenamacril** treatment at the specified rates. The application method could be a seed treatment, in-furrow spray, or foliar spray at a specific growth stage, depending on the trial objectives. Include an untreated control.
- Crop Management:
 - Manage the crop according to standard agronomic practices for the region regarding irrigation, fertilization, and weed control.
- Disease Assessment:
 - At appropriate growth stages (e.g., heading, maturity), assess the incidence and severity of FCR. This can involve counting the number of infected plants and scoring the severity of

symptoms on the stem base.

- Data Collection and Analysis:
 - Collect data on disease incidence, severity, and crop yield.
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatment effects.
 - Calculate the control efficacy of **Phenamacril**.
- Reporting:
 - Summarize the findings in a comprehensive report, including all methodologies, data, and statistical analyses.

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